

# Application Notes and Protocols: PU141

## Solubility and Stability in DMSO

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### Compound of Interest

Compound Name: PU141

Cat. No.: B610336

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to understanding and evaluating the solubility and stability of **PU141**, a selective inhibitor of the histone acetyltransferases (HATs) CBP and p300, in dimethyl sulfoxide (DMSO).<sup>[1]</sup> The following protocols and data presentation formats are designed to ensure accurate and reproducible results in a research and drug development setting.

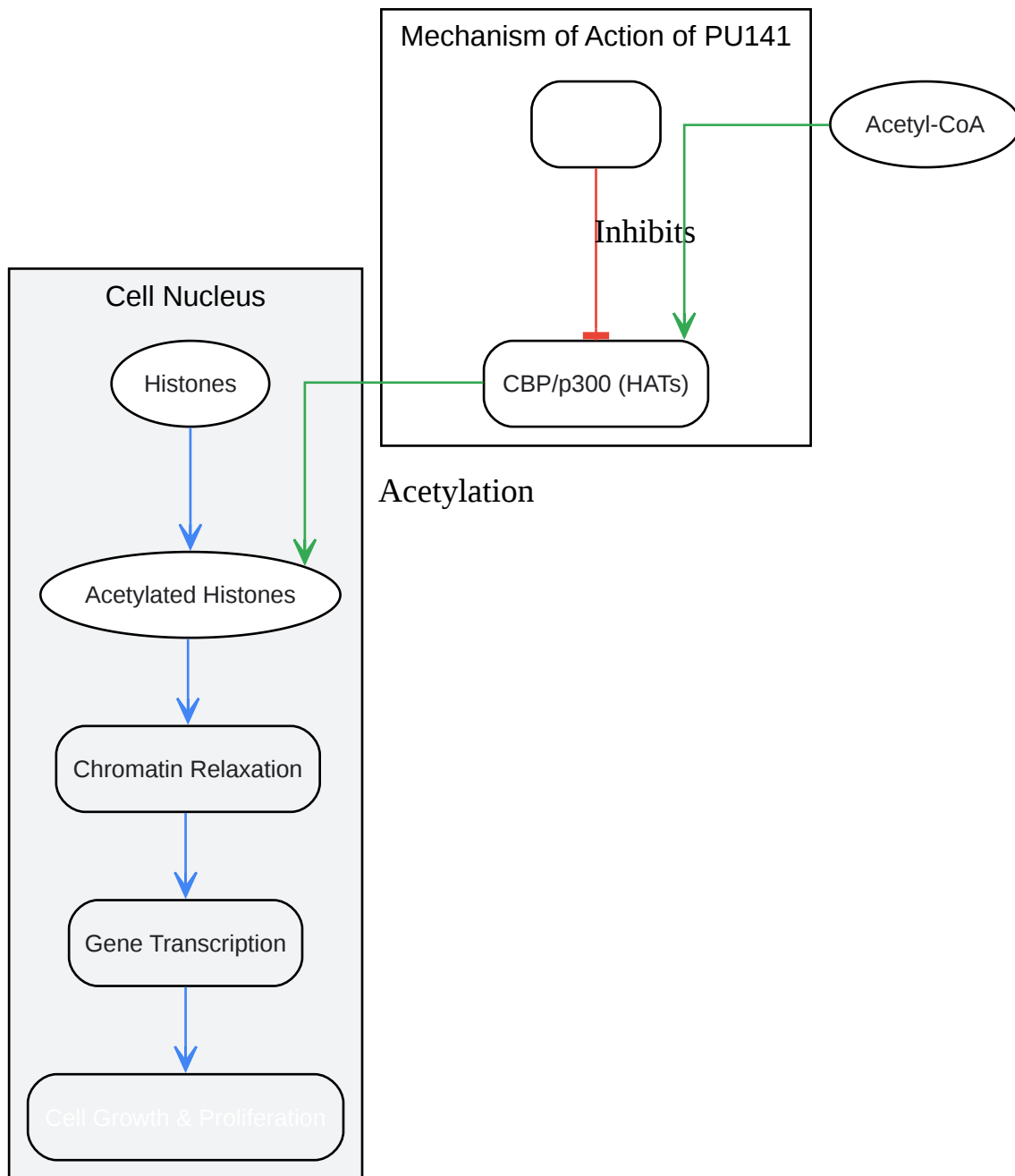
## PU141 Overview

**PU141** is a pyridoisothiazolone derivative that has demonstrated antineoplastic activity by selectively inhibiting the HATs CREB-binding protein (CBP) and p300.<sup>[1]</sup> These enzymes play a crucial role in chromatin remodeling and gene transcription by acetylating histone proteins. By inhibiting CBP and p300, **PU141** can induce histone hypoacetylation, leading to the suppression of cancer cell growth.<sup>[1]</sup> Given its therapeutic potential, understanding its physicochemical properties, such as solubility and stability in common laboratory solvents like DMSO, is critical for its development as a drug candidate.

## Signaling Pathway of PU141

The diagram below illustrates the mechanism of action of **PU141** in inhibiting the CBP/p300 signaling pathway.

## Mechanism of Action of PU141

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Caption: **PU141** inhibits CBP/p300 histone acetyltransferases (HATs).

## Solubility of **PU141** in DMSO

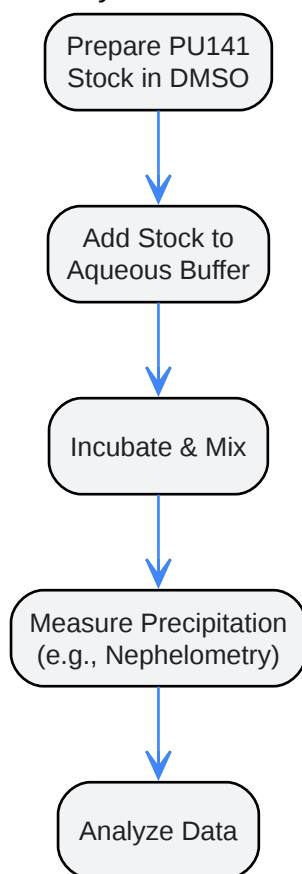
Accurate determination of solubility is crucial for preparing stock solutions and ensuring reliable results in biological assays. The following are protocols for determining the kinetic and thermodynamic solubility of **PU141** in DMSO.

## Kinetic Solubility Assessment Protocol

This protocol provides a rapid assessment of the apparent solubility of **PU141** in an aqueous buffer after being introduced from a DMSO stock.

Experimental Workflow:

### Kinetic Solubility Assessment Workflow



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Caption: Workflow for determining the kinetic solubility of **PU141**.

Methodology:

- **Preparation of PU141 Stock Solution:** Prepare a high-concentration stock solution of **PU141** (e.g., 10 mM) in 100% DMSO.
- **Serial Dilution:** Perform serial dilutions of the **PU141** stock solution in DMSO to create a range of concentrations.
- **Addition to Aqueous Buffer:** Add a small, fixed volume of each **PU141**-DMSO solution to a larger volume of a selected aqueous buffer (e.g., Phosphate-Buffered Saline, PBS) in a microplate.
- **Incubation:** Incubate the plate at a controlled temperature (e.g., room temperature or 37°C) for a specified time (e.g., 2 hours) with gentle shaking.
- **Measurement:**
  - **Nephelometry:** Measure the light scattering of the solutions using a nephelometer. Increased light scattering indicates the formation of a precipitate.[\[2\]](#)
  - **UV-Vis Spectroscopy:** Alternatively, centrifuge the plate to pellet any precipitate and measure the absorbance of the supernatant at the  $\lambda_{\text{max}}$  of **PU141**.[\[2\]](#)
- **Data Analysis:** The kinetic solubility is the highest concentration at which no significant increase in light scattering or a decrease in absorbance is observed compared to the buffer control.

#### Data Presentation:

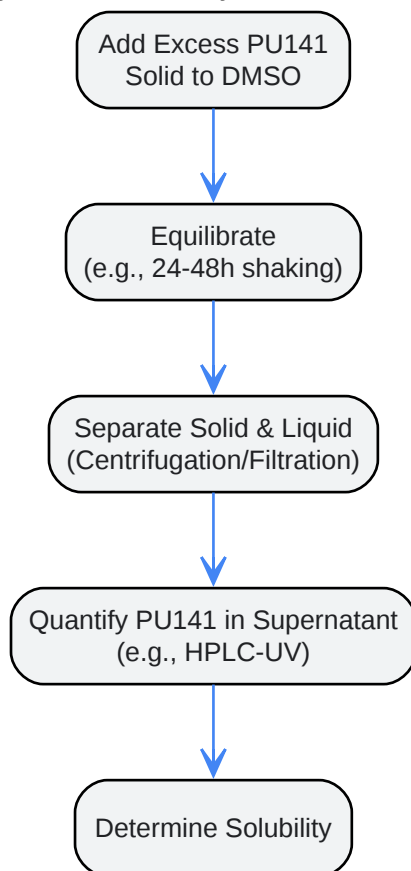
Concentration of PU141 in DMSO (mM)	Final Concentration in Buffer ( $\mu\text{M}$ )	Nephelometric Reading (NTU)
10	100	Example Value
5	50	Example Value
2.5	25	Example Value
1.25	12.5	Example Value
0.625	6.25	Example Value

## Thermodynamic Solubility Assessment Protocol

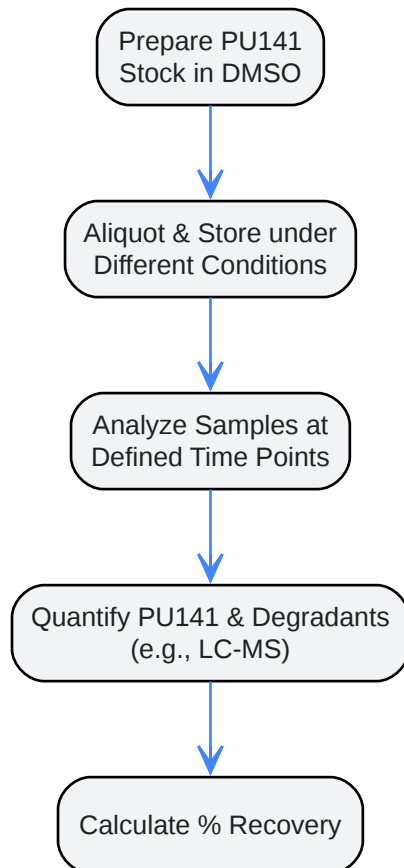
This protocol determines the equilibrium solubility of **PU141** in DMSO, representing the true solubility of the compound.

Experimental Workflow:

## Thermodynamic Solubility Assessment Workflow



## Stock Solution Stability Assessment Workflow



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## References

- 1. researchgate.net [researchgate.net]
- 2. Kinetic Solubility Assays Protocol | AxisPharm [axispharm.com]
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